

N-nitroso-desmethyl-cyclobenzaprine: Establishing Safe Intake Levels

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine impurity that can potentially form in drug products containing cyclobenzaprine. Nitrosamines are classified as probable human carcinogens, making it imperative to control their presence in pharmaceuticals to ensure patient safety.[1][2] This document provides a comprehensive overview of the acceptable intake (AI) limit for **N-nitroso-desmethyl-cyclobenzaprine**, the regulatory framework guiding its determination, and detailed protocols for the assessment of its mutagenic potential.

The establishment of an AI limit for such impurities is guided by the International Council for Harmonisation (ICH) M7 guideline, which addresses the assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals to limit potential carcinogenic risk.[3][4] For nitrosamine impurities where compound-specific carcinogenicity data is lacking, the Carcinogenic Potency Categorization Approach (CPCA) is a methodology employed by

regulatory agencies like the U.S. Food and Drug Administration (FDA) to assign an AI limit based on the impurity's chemical structure and predicted carcinogenic potency.

Acceptable Intake Limit for N-nitroso-desmethyl-cyclobenzaprine

The FDA has established an acceptable intake (AI) limit for **N-nitroso-desmethyl-cyclobenzaprine** based on the Carcinogenic Potency Categorization Approach (CPCA). This approach uses structure-activity relationships (SAR) to predict the carcinogenic potency of a nitrosamine impurity and assign it to a specific potency category.

Table 1: Acceptable Intake (AI) Limit and Potency Categorization for **N-nitroso-desmethyl-cyclobenzaprine**

Impurity Name	Parent Drug	Potency Category	Recommended AI Limit (ng/day)	Regulatory Body
N-nitroso-desmethyl-cyclobenzaprine	Cyclobenzaprine	1	26.5	U.S. FDA

Source: U.S. Food and Drug Administration (FDA)

The AI limit of 26.5 ng/day for **N-nitroso-desmethyl-cyclobenzaprine** corresponds to Potency Category 1, which is the most stringent category reserved for nitrosamines with the highest predicted carcinogenic risk. This limit represents a level of exposure that is considered to pose a negligible cancer risk over a lifetime of use.

Regulatory Framework and Risk Assessment

The control of nitrosamine impurities is a critical aspect of pharmaceutical development and manufacturing. The ICH M7 guideline provides a framework for the assessment and control of DNA reactive (mutagenic) impurities.^{[3][4]} Nitrosamines are considered a "cohort of concern" within this guideline due to their high carcinogenic potential.^[4]

The process of establishing an AI for a nitrosamine impurity like **N-nitroso-desmethyl-cyclobenzaprine** involves a thorough risk assessment. This assessment considers the potential for the impurity to form during the manufacturing process, storage, or even in vivo from the drug substance itself.

Figure 1: Workflow for Establishing Acceptable Intake Limits.

Experimental Protocols for Mutagenicity Assessment

To assess the mutagenic potential of **N-nitroso-desmethyl-cyclobenzaprine** and justify the established AI limit, a battery of genotoxicity tests is typically employed. These tests are designed to detect various types of genetic damage. Below are detailed protocols for key assays.

Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

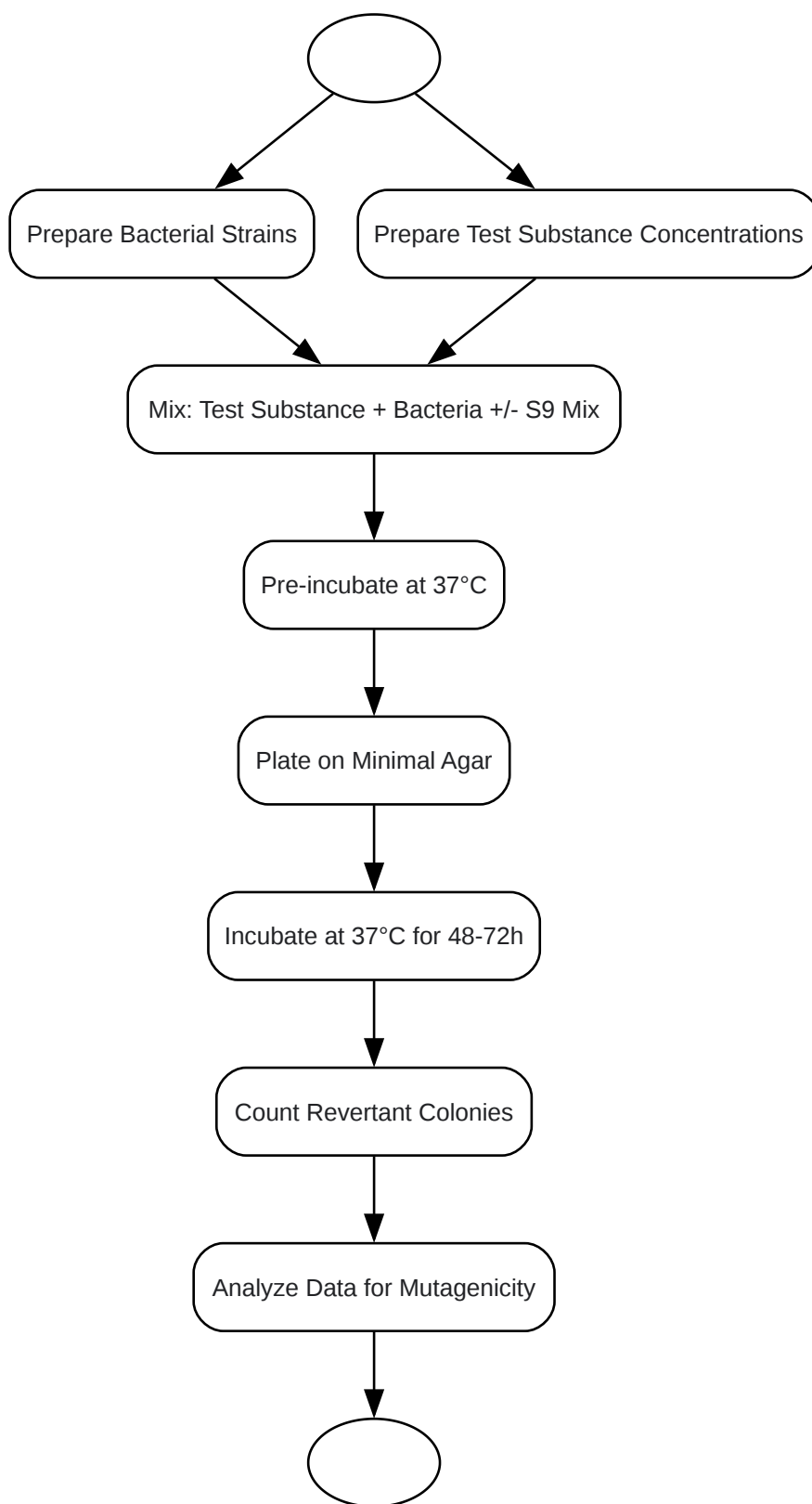
The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-dependent strains of *Salmonella typhimurium* and tryptophan-dependent strains of *Escherichia coli*.^{[5][6][7][8][9][10]} For nitrosamines, enhanced testing conditions are often recommended to improve sensitivity.^{[7][8]}

Principle: The test uses bacterial strains with pre-existing mutations that render them unable to synthesize an essential amino acid. The assay measures the frequency of back mutations that restore the ability of the bacteria to grow on an amino-acid-deficient medium. A positive result indicates that the substance is mutagenic.

Methodology:

- **Strains:** A minimum of five strains is recommended, including *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA (pKM101) or TA102.
- **Metabolic Activation:** The assay is performed with and without a metabolic activation system (S9 fraction from induced rat or hamster liver) to mimic mammalian metabolism. For nitrosamines, a higher concentration of S9 (e.g., 30%) may be used.^[8]

- Procedure (Pre-incubation Method):
 - Prepare various concentrations of the **N-nitroso-desmethyl-cyclobenzaprine** test substance.
 - In separate tubes, mix the test substance, the bacterial culture, and either S9 mix or a buffer without S9.
 - Incubate the mixture at 37°C for 20-30 minutes.[\[7\]](#)
 - Add molten top agar to the mixture and pour it onto minimal glucose agar plates.
 - Incubate the plates at 37°C for 48-72 hours.
- Data Analysis:
 - Count the number of revertant colonies on each plate.
 - A substance is considered mutagenic if it produces a dose-related increase in the number of revertant colonies and/or a reproducible increase at one or more concentrations.



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Figure 2: Ames Test Experimental Workflow.

In Vitro Mammalian Cell Micronucleus Test - OECD 487

This test detects genotoxic damage at the chromosome level in mammalian cells.^{[1][11][12][13][14][15][16]} It identifies substances that cause chromosomal damage (clastogens) or interfere with the mitotic apparatus (aneugens), leading to the formation of micronuclei in the cytoplasm of interphase cells.

Principle: Micronuclei are small, membrane-bound DNA fragments in the cytoplasm that are not incorporated into the main nucleus during cell division. Their presence indicates chromosomal damage or loss.

Methodology:

- **Cell Lines:** Use of appropriate mammalian cell lines, such as human peripheral blood lymphocytes, CHO, V79, or TK6 cells, is recommended.^{[1][11]}
- **Treatment:**
 - Expose cell cultures to a range of concentrations of **N-nitroso-desmethyl-cyclobenzaprine**, both with and without metabolic activation (S9 mix).
 - A short treatment (3-6 hours) followed by a recovery period, and a long treatment (1.5-2 normal cell cycles) without S9 are typically performed.
- **Cytokinesis Block:** Cytochalasin B is added to the culture medium to block cytokinesis, resulting in binucleated cells. This allows for the identification of cells that have completed one cell division after treatment.^{[12][16]}
- **Harvesting and Staining:**
 - Harvest the cells and fix them onto microscope slides.
 - Stain the cells with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- **Scoring:**
 - Score at least 2000 binucleated cells per concentration for the presence of micronuclei.

- Assess cytotoxicity by calculating the Cytokinesis-Block Proliferation Index (CBPI).
- Data Analysis: A statistically significant, dose-dependent increase in the frequency of micronucleated cells indicates a positive result.

In Vivo Rodent Alkaline Comet Assay - OECD 489

The comet assay is a sensitive method for detecting DNA strand breaks in individual cells from animal tissues following in vivo exposure to a test substance.[\[2\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Principle: When subjected to electrophoresis, the fragmented DNA of a damaged cell migrates away from the nucleus, forming a "comet" shape. The intensity of the comet tail relative to the head is proportional to the amount of DNA damage.

Methodology:

- Animal Model: Typically performed in rodents (rats or mice).
- Dosing: Administer **N-nitroso-desmethyl-cyclobenzaprine** to the animals, usually via the clinical route of administration if feasible. Include a vehicle control and a positive control group.
- Tissue Collection: At appropriate time points after the last dose, euthanize the animals and collect relevant tissues (e.g., liver, as it is a primary site of metabolism).
- Cell Preparation: Prepare single-cell suspensions from the collected tissues.
- Comet Assay Procedure:
 - Embed the cells in a low-melting-point agarose gel on a microscope slide.
 - Lyse the cells to remove membranes and proteins, leaving behind the nucleoids.
 - Subject the slides to an alkaline electrophoresis (pH > 13) to unwind and separate the DNA fragments.
 - Neutralize and stain the DNA with a fluorescent dye.

- Image Analysis:
 - Visualize the comets using a fluorescence microscope.
 - Use image analysis software to quantify the extent of DNA damage, typically measured as the percentage of DNA in the comet tail.
- Data Analysis: A statistically significant increase in DNA damage in the treated groups compared to the vehicle control group indicates a genotoxic effect.

Conclusion

The acceptable intake limit of 26.5 ng/day for **N-nitroso-desmethyl-cyclobenzaprine** is established based on a rigorous, science-based approach to limit the potential carcinogenic risk to patients. This AI is derived from the Carcinogenic Potency Categorization Approach, which is a key component of the risk assessment framework outlined in the ICH M7 guideline. Adherence to this limit, verified through robust analytical methods and supported by a comprehensive understanding of the impurity's mutagenic potential through the experimental protocols described, is essential for ensuring the safety and quality of pharmaceutical products containing cyclobenzaprine. Researchers and drug developers must implement appropriate control strategies throughout the product lifecycle to manage the risk associated with this and other nitrosamine impurities.

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References

- [1. criver.com](https://www.criver.com) [[criver.com](https://www.criver.com)]
- [2. ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [ntp.niehs.nih.gov]
- [3. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- [4. database.ich.org](https://database.ich.org) [database.ich.org]
- [5. droracle.ai](https://droracle.ai) [droracle.ai]

- [6. microbiologyinfo.com](https://microbiologyinfo.com) [microbiologyinfo.com]
- [7. criver.com](https://criver.com) [criver.com]
- [8. scantox.com](https://scantox.com) [scantox.com]
- [9. youtube.com](https://youtube.com) [youtube.com]
- [10. nib.si](https://nib.si) [nib.si]
- [11. Adapting the in vitro micronucleus assay \(OECD Test Guideline No. 487\) for testing of manufactured nanomaterials: recommendations for best practices - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [12. nucro-technics.com](https://nucro-technics.com) [nucro-technics.com]
- [13. oecd.org](https://oecd.org) [oecd.org]
- [14. oecd.org](https://oecd.org) [oecd.org]
- [15. youtube.com](https://youtube.com) [youtube.com]
- [16. Frontiers | In vitro micronucleus assay: Method for assessment of nanomaterials using cytochalasin B](#) [frontiersin.org]
- [17. biorxiv.org](https://biorxiv.org) [biorxiv.org]
- [18. insights.envigo.com](https://insights.envigo.com) [insights.envigo.com]
- [19. scispace.com](https://scispace.com) [scispace.com]
- [20. mcgillradiobiology.ca](https://mcgillradiobiology.ca) [mcgillradiobiology.ca]
- [21. Comet Assay \(single-cell gel electrophoresis assay\) | International and Accredited Lab](#) [nikoopharmed.com]
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